

# Methyl 3-(chlorosulfonyl)-4-methylbenzoate: A Technical Guide to Safety and Hazards

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## Compound of Interest

Compound Name:	Methyl 3-(chlorosulfonyl)-4-methylbenzoate
Cat. No.:	B1285432

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**Methyl 3-(chlorosulfonyl)-4-methylbenzoate** is a reactive chemical intermediate valuable in organic synthesis, particularly in the development of pharmaceutical compounds. Its utility, however, is matched by significant potential hazards. This technical guide provides a comprehensive overview of the known safety information and handling protocols for this compound, designed to ensure the safety of laboratory and manufacturing personnel.

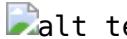
## Physicochemical and Hazard Identification

Accurate identification and understanding of the fundamental properties of a chemical are the foundation of a robust safety protocol.

## Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>9</sub> ClO <sub>4</sub> S	PubChem
Molecular Weight	248.68 g/mol	PubChem[1]
CAS Number	372198-41-9	PubChem[1]
Appearance	Pale brown solid (as synthesized)	ChemicalBook[2]
Storage Temperature	2-8°C under inert atmosphere	GME[3]

**Table 2: GHS Hazard Classification**

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin	1B	 alt text	Danger	H314: Causes severe skin burns and eye damage

Source: ECHA C&L Inventory via PubChem[1]

The GHS classification unequivocally identifies **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** as a corrosive substance. The H314 statement indicates that it can cause irreversible damage to skin and eyes upon contact.

## Toxicological Data

A critical assessment of available toxicological data is essential for risk assessment. For **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**, publicly available quantitative toxicity data is limited.

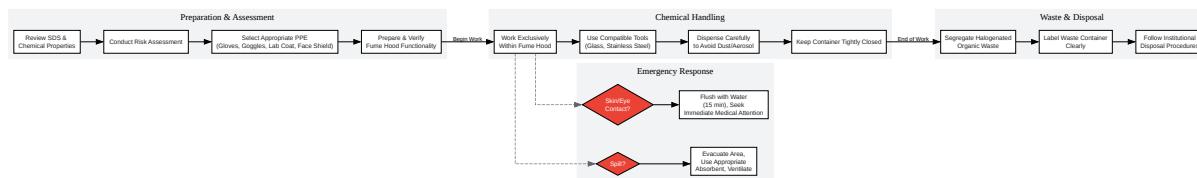
**Table 3: Summary of Available Toxicological Information**

Toxicity Endpoint	Result	Source
Acute Oral Toxicity	No data available	XiXisys
Acute Inhalation Toxicity	No data available	XiXisys
Acute Dermal Toxicity	No data available	-
Skin Corrosion/Irritation	Causes severe skin burns	ECHA C&L Inventory[1]
Eye Damage/Irritation	Causes serious eye damage	ECHA C&L Inventory[1]

The absence of specific LD50 or LC50 values necessitates a conservative approach to handling, assuming high toxicity for any route of exposure. The primary and most immediate danger is severe tissue damage upon direct contact.

## Experimental Protocols and Handling

Given the corrosive nature of this compound, strict adherence to established protocols for handling hazardous materials is mandatory. The following represents a generalized workflow for the safe handling of **Methyl 3-(chlorosulfonyl)-4-methylbenzoate**.



[Click to download full resolution via product page](#)**Figure 1:** Safe Handling Workflow for Corrosive Chemicals.

## Methodology for Safe Handling:

- Preparation and Assessment:
  - Thoroughly review the Safety Data Sheet (SDS) and any available literature.
  - Conduct a formal risk assessment for the specific experimental procedure, considering quantities used, reaction conditions, and potential for exposure.
  - Select Personal Protective Equipment (PPE) appropriate for corrosive materials. This must include, at a minimum:
    - Chemical-resistant gloves (e.g., nitrile or neoprene).
    - Chemical splash goggles and a face shield.
    - A flame-resistant lab coat.
  - Ensure a certified chemical fume hood is in proper working order. All manipulations of the solid or its solutions should occur within the fume hood.
- Chemical Handling:
  - The compound is a sulfonyl chloride and will react with water, including atmospheric moisture, to produce hydrochloric acid and the corresponding sulfonic acid. Handle under an inert atmosphere (e.g., argon or nitrogen) where possible.[\[3\]](#)
  - Avoid creating dust when handling the solid.
  - Use tools and equipment made of non-reactive materials such as glass, stainless steel, or PTFE.
  - Keep containers tightly sealed when not in use to prevent reaction with moisture.
- Emergency Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Spill: Evacuate the immediate area. Use a dry, inert absorbent material (e.g., sand or vermiculite) to contain the spill. Do not use water. The contaminated absorbent should be collected into a sealed container for hazardous waste disposal.

- Waste Disposal:
  - All waste containing **Methyl 3-(chlorosulfonyl)-4-methylbenzoate** or its byproducts must be treated as hazardous waste.
  - Segregate into a clearly labeled, sealed container for halogenated organic waste.
  - Follow all institutional and local regulations for chemical waste disposal.

## Reactivity and Stability

- Reactivity with Water: As a sulfonyl chloride, this compound will react exothermically with water, alcohols, and other nucleophilic substances. This reaction liberates corrosive hydrogen chloride gas.
- Incompatibilities: Avoid contact with strong bases, strong oxidizing agents, and water.
- Hazardous Decomposition Products: Upon combustion or reaction with water, hazardous decomposition products may include hydrogen chloride, sulfur oxides, and carbon oxides.

## Conclusion

**Methyl 3-(chlorosulfonyl)-4-methylbenzoate** is a key reagent with significant hazards, primarily its severe corrosivity to skin and eyes.<sup>[1]</sup> Due to the lack of extensive public toxicological data, a highly cautious approach is warranted. Researchers, scientists, and drug development professionals must employ stringent safety protocols, including the mandatory use of a chemical fume hood and appropriate PPE, to mitigate the risks associated with its

handling. The workflow and data presented in this guide serve as a critical resource for establishing safe laboratory practices when working with this compound.

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